

Technical Guide: N-(cyclopropylmethyl)-3-fluoro-4-methylaniline

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Compound of Interest

Compound Name: *N-(cyclopropylmethyl)-3-fluoro-4-methylaniline*

Cat. No.: *B13272644*

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This document provides a comprehensive technical overview of **N-(cyclopropylmethyl)-3-fluoro-4-methylaniline**, a substituted aniline derivative of interest in synthetic chemistry and drug discovery. This guide is intended for researchers, chemists, and drug development professionals, offering in-depth information on its physicochemical properties, methods for molecular weight determination, and its significance in molecular characterization.

Introduction and Compound Significance

N-(cyclopropylmethyl)-3-fluoro-4-methylaniline is a secondary amine featuring a core 3-fluoro-4-methylaniline structure N-substituted with a cyclopropylmethyl group. The presence of a fluorine atom and a cyclopropyl ring introduces unique conformational and electronic properties, making it a valuable building block in medicinal chemistry. Fluorine substitution is a common strategy to modulate metabolic stability and binding affinity, while the cyclopropyl group can provide conformational rigidity and improved potency. Accurate determination of its molecular weight is the first and most critical step in its characterization, confirming identity and purity before its use in further applications.

Physicochemical and Structural Properties

The fundamental properties of a compound are critical for its application in experimental settings. The key identifiers and calculated properties for **N-(cyclopropylmethyl)-3-fluoro-4-methylaniline** are summarized below.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₄ FN	-
Molecular Weight (Average)	179.23 g/mol	[1]
Monoisotopic Mass	179.11138 Da	-
CAS Number	1354823-34-1	-

These properties are foundational for a range of applications, from reaction stoichiometry calculations to the interpretation of analytical data. The distinction between average molecular weight (calculated using the natural isotopic abundance of elements) and monoisotopic mass (calculated using the mass of the most abundant isotope of each element) is particularly crucial in high-resolution mass spectrometry.[2]

Molecular Structure

The two-dimensional structure of the molecule is critical for understanding its chemical reactivity and potential biological interactions.

Caption: 2D structure of **N-(cyclopropylmethyl)-3-fluoro-4-methylaniline**.

Authoritative Determination of Molecular Weight via Mass Spectrometry

While the molecular weight can be calculated from the molecular formula, experimental verification is a cornerstone of chemical analysis. Mass spectrometry (MS) is the definitive technique for this purpose, providing a direct measurement of the mass-to-charge ratio (m/z) of ionized molecules.[2] High-Resolution Mass Spectrometry (HRMS) can provide mass accuracy within 5 ppm, which is often sufficient to confirm the molecular formula of a compound.[3]

The Causality of Ionization Technique Selection

The choice of ionization method is critical and depends on the analyte's properties. For a small, relatively non-polar molecule like **N-(cyclopropylmethyl)-3-fluoro-4-methylaniline**, two common "soft" ionization techniques are highly applicable:

- **Electrospray Ionization (ESI):** Ideal for molecules that can be readily ionized in solution. ESI is a gentle technique that typically produces a protonated molecular ion $[M+H]^+$. This is advantageous as it minimizes fragmentation, making the molecular ion peak easy to identify. [\[2\]](#)[\[4\]](#)
- **Electron Impact (EI):** While often causing more fragmentation than ESI, EI is a robust technique that provides a characteristic fragmentation pattern, which can serve as a "fingerprint" for the molecule, confirming its structure in addition to its molecular weight. The peak with the highest mass in an EI spectrum (excluding isotopic peaks) is typically the molecular ion $[M]^+$. [\[5\]](#)

For this compound, ESI would be the preferred method for unambiguous molecular weight confirmation due to the expected simplicity of the resulting spectrum.

Experimental Protocol: Molecular Weight Verification by ESI-MS

This protocol outlines a self-validating workflow for the precise determination of the molecular weight of **N-(cyclopropylmethyl)-3-fluoro-4-methylaniline** using Electrospray Ionization Mass Spectrometry (ESI-MS).

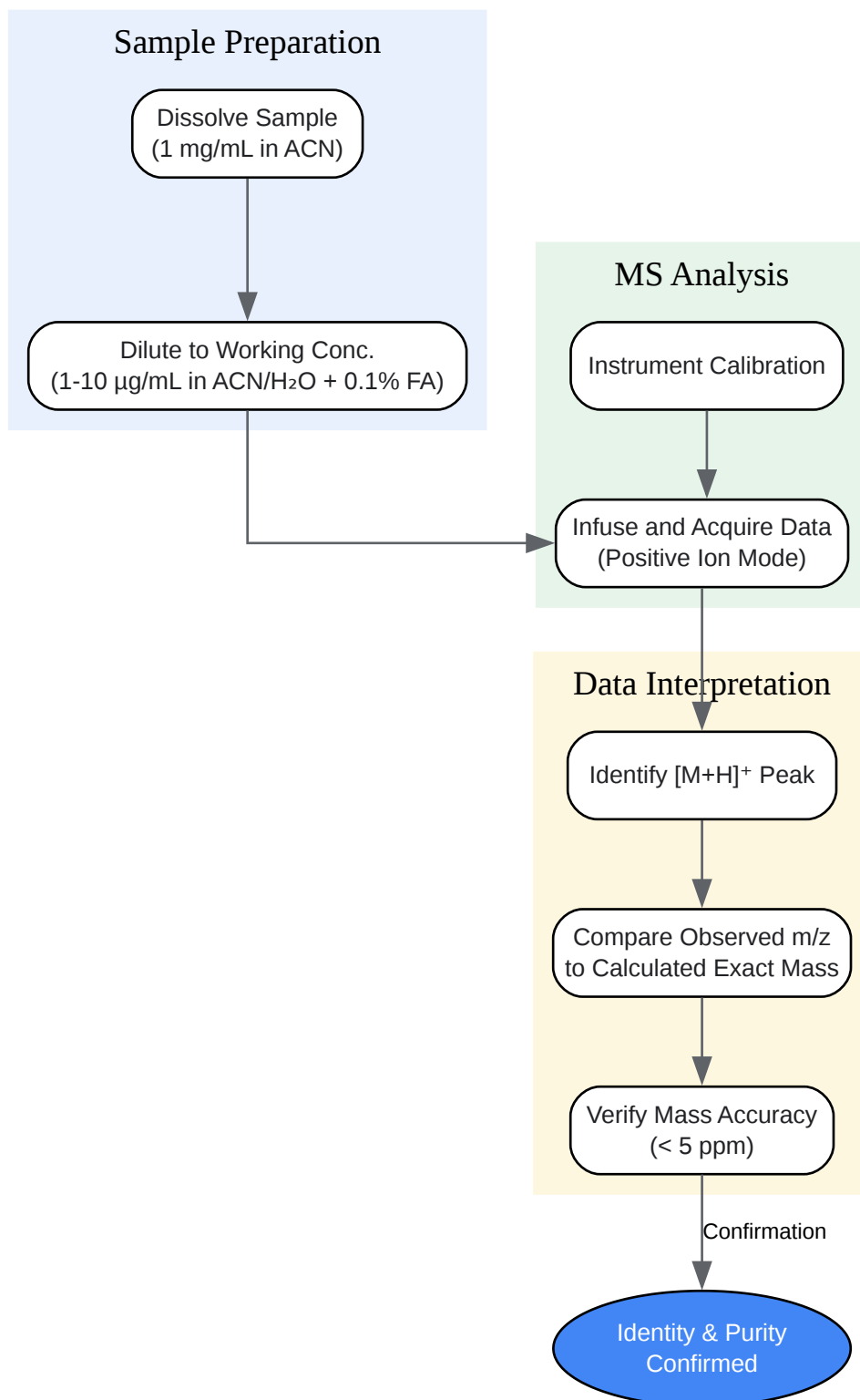
Step-by-Step Methodology

- **Sample Preparation:**
 - Accurately weigh approximately 1 mg of the compound.
 - Dissolve the sample in 1 mL of a high-purity solvent (e.g., HPLC-grade acetonitrile or methanol) to create a 1 mg/mL stock solution.
 - Prepare a dilute working solution (e.g., 1-10 $\mu\text{g/mL}$) by diluting the stock solution with a solvent mixture appropriate for ESI, typically 50:50 acetonitrile:water with 0.1% formic acid. The acid facilitates protonation, enhancing the formation of the $[M+H]^+$ ion.

- Instrument Calibration:
 - Calibrate the mass spectrometer across the desired mass range using a well-characterized calibration standard (e.g., sodium trifluoroacetate or a commercial ESI tuning mix).
 - Proper calibration is vital for achieving high mass accuracy.[6] The calibration should encompass the expected m/z of the analyte.[6]
- Sample Infusion and Data Acquisition:
 - Introduce the sample into the ESI source via direct infusion using a syringe pump at a low flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
 - Acquire data in positive ion mode, scanning a mass range that includes the expected molecular ion (e.g., m/z 100-300).
 - Optimize source parameters (e.g., capillary voltage, cone voltage, desolvation gas temperature, and flow) to maximize the signal of the target ion and minimize in-source fragmentation.
- Data Analysis and Interpretation:
 - The primary peak in the resulting mass spectrum should correspond to the protonated molecule, $[\text{M}+\text{H}]^+$.
 - Calculate the expected m/z for the $[\text{C}_{11}\text{H}_{14}\text{FN} + \text{H}]^+$ ion: $179.11138 \text{ Da} + 1.00783 \text{ Da}$ (mass of H^+) = 180.11921 Da .
 - The observed m/z should be within a narrow tolerance (e.g., $\pm 5 \text{ ppm}$) of the calculated exact mass for confirmation.
 - The presence of the nitrogen atom dictates that the molecular ion will have an odd nominal mass, a principle known as the Nitrogen Rule.[5]

Workflow Validation Diagram

The following diagram illustrates the logical flow of the experimental protocol, ensuring a validated and reproducible result.



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Sources

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